

Ecotoxicological Profile of Methyldymron: A Technical Guide for Environmental Risk Assessment

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Compound of Interest

Compound Name: *Methyldymron*

Cat. No.: *B1676451*

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Disclaimer: Information regarding the specific ecotoxicological effects of **Methyldymron** on a wide range of non-target organisms is limited in publicly accessible scientific literature. This guide synthesizes the available data and provides a framework for a comprehensive ecotoxicological assessment based on internationally recognized testing protocols.

Executive Summary

Methyldymron is a phenylurea herbicide used for selective weed control. Understanding its potential impact on non-target organisms is crucial for a thorough environmental risk assessment. This technical guide outlines the key ecotoxicological endpoints for various non-target organisms and details the standardized experimental protocols for their evaluation. Due to the scarcity of published data for **Methyldymron**, this document serves as a template for the necessary ecotoxicological profiling of the substance. The limited available data on aquatic organisms indicates a moderate level of acute toxicity. Further research is critically needed to assess the chronic and sublethal effects on a broader range of species and to understand its mechanism of action in non-target species.

Physicochemical Properties and Environmental Fate

A comprehensive ecotoxicological assessment begins with an understanding of a substance's behavior in the environment. Key parameters influencing the bioavailability and potential for exposure of **Methyldymron** to non-target organisms include its water solubility, vapor pressure,

octanol-water partition coefficient (Kow), and soil sorption coefficient (Koc). These properties dictate its partitioning in soil, water, and air, and its potential for bioaccumulation. The environmental fate of a pesticide, including its degradation pathways and the toxicity of its metabolites, is a critical component of its overall risk profile.

Effects on Aquatic Organisms

Aquatic ecosystems are particularly vulnerable to pesticide runoff. Therefore, assessing the toxicity of **Methyldymron** to a range of aquatic organisms, including primary producers (algae), invertebrates, and vertebrates (fish), is essential.

Aquatic Plants (Algae)

The effect of **Methyldymron** on the growth of freshwater algae, such as *Selenastrum capricornutum* (now known as *Pseudokirchneriella subcapitata*), is a key indicator of its potential to disrupt the base of the aquatic food web.

No specific data on the toxicity of **Methyldymron** to algae were found in the public domain.

The Algal Growth Inhibition Test (OECD 201) is a 72-hour static test that evaluates the effect of a substance on the growth of a selected algal species.

- Test Organism: *Pseudokirchneriella subcapitata* or other relevant species.
- Test Conditions: Exponentially growing algal cultures are exposed to a range of concentrations of the test substance in a nutrient-rich medium under continuous, uniform illumination and a constant temperature (21-24°C).
- Test Duration: 72 hours.
- Endpoints: The primary endpoint is the inhibition of growth, measured as a reduction in biomass or cell density compared to a control group. The 72-hour EC50 (the concentration causing a 50% reduction in growth) and the No Observed Effect Concentration (NOEC) are determined.

Algal Growth Inhibition Test Workflow (OECD 201)

Aquatic Invertebrates

Aquatic invertebrates, such as *Daphnia magna*, are standard models for ecotoxicological testing due to their sensitivity to pollutants and their important role in aquatic food webs.

The available acute toxicity data for **Methyldymron** on an aquatic invertebrate is summarized in the table below. No chronic toxicity data was found.

Test Organism	Exposure Duration	Endpoint	Value (mg/L)	Source
<i>Daphnia pulex</i>	48 hours	EC50	> 40.0	AERU Pesticide Properties Database

The *Daphnia magna* Reproduction Test (OECD 211) is a 21-day semi-static or flow-through test that assesses the impact of a substance on the reproductive output of daphnids.

- Test Organism: *Daphnia magna*, less than 24 hours old at the start of the test.
- Test Conditions: Individual daphnids are exposed to a range of test substance concentrations. The test medium is renewed periodically (semi-static) or continuously (flow-through).
- Test Duration: 21 days.
- Endpoints: The primary endpoint is the total number of live offspring produced per surviving parent daphnid. Adult mortality and time to first brood are also recorded. The 21-day EC50 for reproduction and the NOEC are determined.

Daphnia magna Reproduction Test Workflow (OECD 211)

Fish

Fish are key indicators of aquatic ecosystem health, and toxicity data for fish are a standard requirement for pesticide registration.

The available acute toxicity data for **Methyldymron** on a freshwater fish species is presented below. No data on chronic or sublethal effects were found.

Test Organism	Exposure Duration	Endpoint	Value (mg/L)	Source
Cyprinus carpio (Carp)	96 hours	LC50	14.0	AERU Pesticide Properties Database

The Fish Acute Toxicity Test (OECD 203) is a 96-hour test that determines the concentration of a substance that is lethal to 50% of the test fish.

- Test Organism: Recommended species include Rainbow trout (*Oncorhynchus mykiss*), Zebra fish (*Danio rerio*), and Fathead minnow (*Pimephales promelas*).
- Test Conditions: Fish are exposed to a range of concentrations of the test substance in a semi-static or flow-through system.
- Test Duration: 96 hours.
- Endpoints: The primary endpoint is mortality, recorded at 24, 48, 72, and 96 hours. The 96-hour LC50 is calculated. Sublethal effects, such as abnormal behavior, are also noted.

Fish Acute Toxicity Test Workflow (OECD 203)

Effects on Terrestrial Organisms

The impact of **Methyldymron** on soil-dwelling organisms and other terrestrial non-targets is another critical aspect of its environmental risk assessment.

Soil Organisms (Earthworms)

Earthworms are vital for soil health and are used as representative organisms for soil toxicity testing.

No specific data on the toxicity of **Methyldymron** to earthworms were found in the public domain.

The Earthworm Acute Toxicity Test (OECD 207) is a 14-day test that evaluates the lethal effects of a substance on earthworms in artificial soil.

- Test Organism: Eisenia fetida or Eisenia andrei.
- Test Conditions: Adult earthworms are exposed to a range of concentrations of the test substance mixed into a standardized artificial soil.
- Test Duration: 14 days.
- Endpoints: The primary endpoint is mortality, assessed at 7 and 14 days. The 14-day LC50 is determined. Sublethal effects, such as changes in behavior and body weight, are also recorded.

Earthworm Acute Toxicity Test Workflow (OECD 207)

Birds

The risk to avian species from pesticides can occur through direct ingestion of contaminated food or water.

No specific data on the toxicity of **Methyldymron** to birds were found in the public domain.

Standard protocols, such as those from the OECD or EPA, are used to determine the acute oral toxicity of a substance to birds.

- Test Organism: Typically, a quail species (e.g., Bobwhite quail, *Colinus virginianus*) or a duck species (e.g., Mallard, *Anas platyrhynchos*).
- Test Conditions: Birds are administered a single oral dose of the test substance.
- Test Duration: A 14-day observation period follows the administration of the dose.
- Endpoints: The primary endpoint is mortality, from which an LD50 (the dose lethal to 50% of the test birds) is calculated. Signs of toxicity and effects on body weight are also recorded.

Signaling Pathways and Mechanism of Action

No information was found in the reviewed literature regarding the specific signaling pathways or the molecular mechanism of toxic action of **Methyldymron** in non-target organisms. As a phenylurea herbicide, its primary mode of action in target plants is the inhibition of photosynthesis at photosystem II. However, the mechanisms by which it may exert toxicity in

animals are not well-documented. Research in this area is needed to understand potential sublethal effects at the cellular and molecular levels.

Conclusion and Recommendations

The available ecotoxicological data for **Methyldymron** are insufficient for a comprehensive environmental risk assessment. While acute toxicity data for one species of fish and one aquatic invertebrate are available, there is a significant lack of information on its effects on algae, chronic toxicity to aquatic organisms, and toxicity to terrestrial organisms such as earthworms and birds.

It is strongly recommended that further research be conducted following standardized OECD guidelines to fill these data gaps. Specifically, studies on the following are needed:

- Algal growth inhibition (OECD 201).
- Daphnia magna reproduction (OECD 211).
- Fish early-life stage toxicity (OECD 210).
- Earthworm reproduction (OECD 222).
- Avian dietary toxicity and reproduction studies.
- Investigations into the sublethal effects and the mechanism of action in non-target organisms.

Without such data, a reliable assessment of the environmental risk posed by **Methyldymron** is not possible.

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